

Essential Safety and Operational Guide for 3-Methoxy-1-propanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methoxy-1-propanol

Cat. No.: B072126

[Get Quote](#)

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-Methoxy-1-propanol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

Chemical Safety Profile

3-Methoxy-1-propanol is a flammable liquid and vapor that can cause skin and serious eye irritation.[1][2] Inhalation of vapors may lead to drowsiness or dizziness.[3][4] It is crucial to handle this chemical with appropriate safety measures to minimize exposure and prevent accidents.

Property	Value	Reference
CAS Number	1589-49-7	[1][2][5]
Molecular Formula	C4H10O2	[2]
Molecular Weight	90.12 g/mol	[2]
Appearance	Colorless to Light yellow clear liquid	[5]
Boiling Point	149 - 150 °C	[1]
Flash Point	38 °C	[1][6]
UN Number	1987	[1]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Methoxy-1-propanol** to prevent skin and eye contact, and inhalation of vapors.

Protection Type	Specification	Reason
Eye Protection	Safety goggles or a face shield.	To protect against splashes and vapors that can cause serious eye irritation.[1][7]
Hand Protection	Solvent-resistant gloves (e.g., nitrile, PVC, neoprene).[7]	To prevent skin irritation from direct contact.[1]
Skin Protection	Laboratory coat and appropriate protective clothing.	To shield skin from accidental splashes.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use an appropriate respirator.[6][7]	To avoid inhaling vapors that can cause respiratory irritation and central nervous system effects.[7]

Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical for safely working with **3-Methoxy-1-propanol**.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[6\]](#)
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[3\]](#)[\[8\]](#)
No smoking in the handling area.[\[3\]](#)[\[8\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[1\]](#)[\[3\]](#)
- Ground and bond containers and receiving equipment to prevent static electricity discharges.
[\[1\]](#)[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Do not eat, drink, or smoke when using this product.[\[3\]](#)[\[6\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[3\]](#)[\[6\]](#)
- Keep containers tightly closed when not in use.[\[3\]](#)[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)
- Keep away from heat, sparks, and direct sunlight.[\[3\]](#)[\[6\]](#)

Emergency and First Aid Measures

Immediate and appropriate first aid is crucial in case of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention if irritation persists.[1]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Seek medical attention if skin irritation persists.[1]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Seek medical advice immediately.[1][6]

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.

Spill Response:

- **Evacuate:** Immediately evacuate unnecessary personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Eliminate Ignition Sources:** Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[1]
- **Contain Spill:** Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spill.[6][8]
- **Collect Absorbent:** Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.[1]

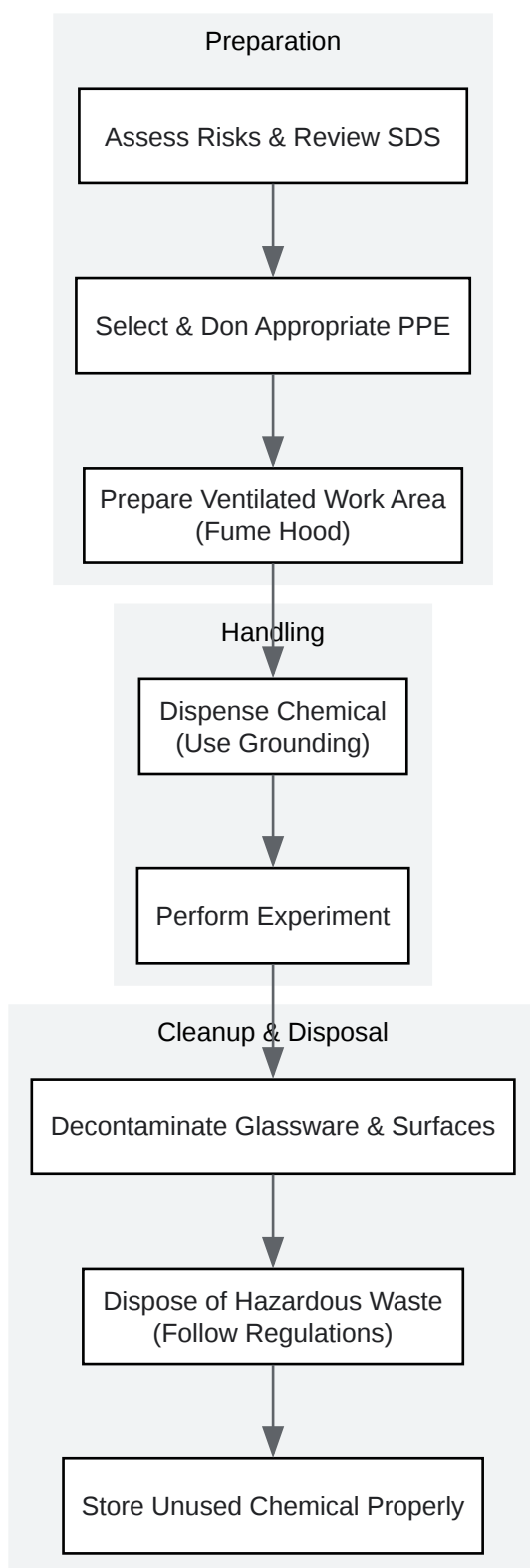
- Clean Area: Wash the spill area with soap and water, ensuring the runoff does not enter drains.

Disposal Plan:

- Dispose of **3-Methoxy-1-propanol** and its contaminated materials as hazardous waste.[8]
- All waste disposal must be in accordance with local, regional, and national regulations.[3][8]
- Do not dispose of the chemical down the drain or into the environment.[6][8]

Chemical Handling Workflow

The following diagram illustrates the standard workflow for handling **3-Methoxy-1-propanol** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for handling **3-Methoxy-1-propanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 3-Methoxy-1-propanol | C₄H₁₀O₂ | CID 74116 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. go.lupinsys.com [go.lupinsys.com]
- 4. Mobile [my.chemius.net]
- 5. 3-Methoxy-1-propanol | 1589-49-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 6. 3-Methoxy-1-Propanol or 3-Methoxy-1-Propanol Manufacturers, with SDS [mubychem.com]
- 7. recochem.com [recochem.com]
- 8. Mobile [my.chemius.net]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 3-Methoxy-1-propanol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b072126#personal-protective-equipment-for-handling-3-methoxy-1-propanol\]](https://www.benchchem.com/product/b072126#personal-protective-equipment-for-handling-3-methoxy-1-propanol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com